

Discovery and history of Ethyl 4-pyridylacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 4-pyridylacetate

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An In-depth Technical Guide to the Discovery and History of **Ethyl 4-pyridylacetate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 4-pyridylacetate is a versatile chemical intermediate with applications ranging from the synthesis of pharmaceuticals to its use as a flavoring agent. This technical guide provides a comprehensive overview of the discovery and history of **Ethyl 4-pyridylacetate**, including its initial synthesis, early biological evaluations, and the evolution of its applications. Detailed experimental protocols from key historical and contemporary syntheses are presented, along with tabulated quantitative data for easy comparison. Visualizations of synthetic pathways are provided to enhance understanding.

Introduction

Ethyl 4-pyridylacetate, with the chemical formula $C_9H_{11}NO_2$, is an organic compound that has garnered significant interest in various scientific and industrial fields.^[1] Its structure, featuring a pyridine ring and an ethyl ester functional group, makes it a valuable building block in organic synthesis. This guide traces the historical development of **Ethyl 4-pyridylacetate**, from its first reported synthesis to its modern-day applications.

Discovery and First Synthesis

While the exact date of the very first synthesis of **Ethyl 4-pyridylacetate** is not definitively documented in readily available literature, its parent compound, 4-pyridylacetic acid, was first

synthesized by Engler and Frankel in 1887. They achieved this by oxidizing γ -picoline (4-methylpyridine) with potassium permanganate.

The esterification of 4-pyridylacetic acid to yield **Ethyl 4-pyridylacetate** is a straightforward chemical transformation. One of the earliest and most well-documented methods for this conversion is the Fischer-Speier esterification.

Historical Synthesis: Fischer-Speier Esterification

A common and historically significant method for the preparation of **Ethyl 4-pyridylacetate** is the acid-catalyzed esterification of 4-pyridylacetic acid with ethanol.

Experimental Protocol:

A solution of 4-pyridylacetic acid in anhydrous ethanol containing a catalytic amount of concentrated sulfuric acid is refluxed for an extended period.^[2] The reaction mixture is then cooled and neutralized with a base, such as sodium hydroxide or sodium carbonate solution. The product, **Ethyl 4-pyridylacetate**, is then extracted with an organic solvent like ethyl acetate. The solvent is subsequently removed under reduced pressure to yield the pure ester.^[2]

Table 1: Physical and Chemical Properties of **Ethyl 4-pyridylacetate**^[3]

Property	Value
CAS Number	54401-85-3
Molecular Formula	C ₉ H ₁₁ NO ₂
Molecular Weight	165.19 g/mol
Melting Point	18-19 °C
Boiling Point	127-128 °C at 14 mmHg
Density	1.079 g/mL at 25 °C
Refractive Index (n _D ²⁰)	1.499

Evolution of Synthetic Methodologies

Over the years, various synthetic routes to **Ethyl 4-pyridylacetate** and its derivatives have been developed, often driven by the need for more efficient and scalable processes.

Synthesis from 4-Picoline

An alternative pathway to **Ethyl 4-pyridylacetate** involves the direct functionalization of 4-picoline (4-methylpyridine). This can be achieved through various chemical transformations, although historical records of a direct one-pot synthesis are scarce. Modern methods often involve the generation of a 4-picolyl anion followed by carboxylation and esterification.

Historical and Modern Applications

The utility of **Ethyl 4-pyridylacetate** has expanded significantly since its initial discovery.

Intermediate in Pharmaceutical Synthesis

Ethyl 4-pyridylacetate serves as a crucial intermediate in the synthesis of a variety of pharmaceutical compounds.

- **Rogletimide:** This compound, also known as pyridoglutethimide, is an aromatase inhibitor that was investigated for its potential in treating breast cancer.^[4] The synthesis of Rogletimide involves the base-catalyzed alkylation of **Ethyl 4-pyridylacetate**.^[4]
- **Phosphodiesterase 4 (PDE4) Inhibitors:** **Ethyl 4-pyridylacetate** is used as a reagent in the synthesis of triarylethane phosphodiesterase 4 inhibitors.^[3]

Flavoring Agent

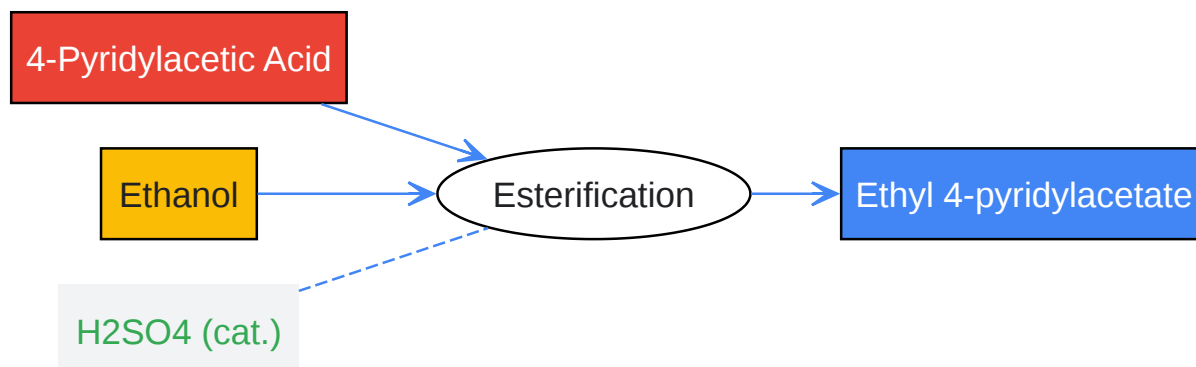
Ethyl 4-pyridylacetate is reported to be used as a flavoring agent in the food and beverage industry, contributing a unique and pleasant aroma.^[1]

Research Chemical

In a research context, **Ethyl 4-pyridylacetate** is utilized in the preparation of various compounds for biological evaluation. It has been shown to have potential anticonvulsant and neuropathic pain-attenuating properties.^[3]

Visualizing the Synthesis

The following diagram illustrates a common synthetic pathway to **Ethyl 4-pyridylacetate**.



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- To cite this document: BenchChem. [Discovery and history of Ethyl 4-pyridylacetate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b032410#discovery-and-history-of-ethyl-4-pyridylacetate>]

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